

An In-depth Technical Guide on the Physicochemical Properties of 1-Methylcyclohexanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Methylcyclohexanecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the melting and boiling points of **1-methylcyclohexanecarboxylic acid**, complete with experimental protocols for their determination. The information is presented to support research and development activities where this compound is utilized.

Physicochemical Data of 1-Methylcyclohexanecarboxylic Acid

1-Methylcyclohexanecarboxylic acid is a cyclic carboxylic acid that presents as a white solid at room temperature.^[1] Its physical properties, specifically its melting and boiling points, are crucial for its handling, purification, and application in various chemical syntheses.

Data Summary

The experimentally determined melting and boiling points for **1-methylcyclohexanecarboxylic acid** are summarized in the table below for easy reference.

Property	Temperature Range	Reference
Melting Point	35-41 °C	[1]
Boiling Point	234-236 °C	[2]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of melting and boiling points.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for determining this property.[3]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of **1-methylcyclohexanecarboxylic acid** (powdered)
- Heating bath fluid (e.g., mineral oil or silicone oil) if using a Thiele tube

Procedure:

- Sample Preparation: A small amount of the dry, powdered **1-methylcyclohexanecarboxylic acid** is introduced into the open end of a capillary tube.[4] The tube is then gently tapped to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[4]
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer immersed in a heating bath.[5]

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For pure compounds, this range is typically narrow.

Boiling Point Determination (Capillary Method/Thiele Tube)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.^[6] The micro boiling point determination using a capillary tube is a convenient method that requires only a small amount of the substance.^[7]

Apparatus and Materials:

- Thiele tube or other suitable heating bath
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Sample of **1-methylcyclohexanecarboxylic acid**
- Heating bath fluid (e.g., mineral oil)
- Rubber band or wire to attach the test tube to the thermometer

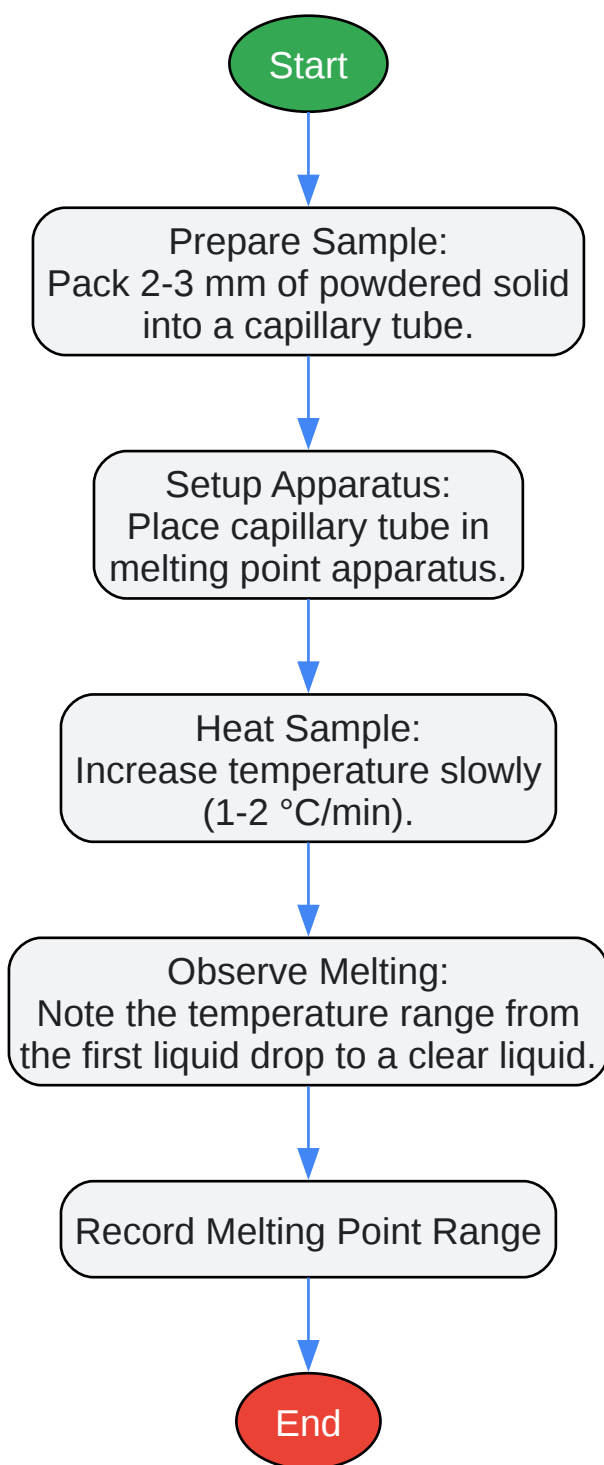
Procedure:

- **Sample Preparation:** A few drops of the molten **1-methylcyclohexanecarboxylic acid** are placed into the small test tube.
- **Apparatus Assembly:** A capillary tube is placed inside the test tube with its open end downwards.^[7] The test tube is then attached to a thermometer.

- Heating: The thermometer and test tube assembly is immersed in a Thiele tube containing a heating oil, ensuring the sample is below the oil level.[8] The Thiele tube is heated gently.[8]
- Observation: As the temperature rises, air trapped in the capillary tube will bubble out.[9] Heating is continued until a steady stream of bubbles emerges from the capillary tube.[9] At this point, the heating is stopped.
- Boiling Point Reading: The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[7]

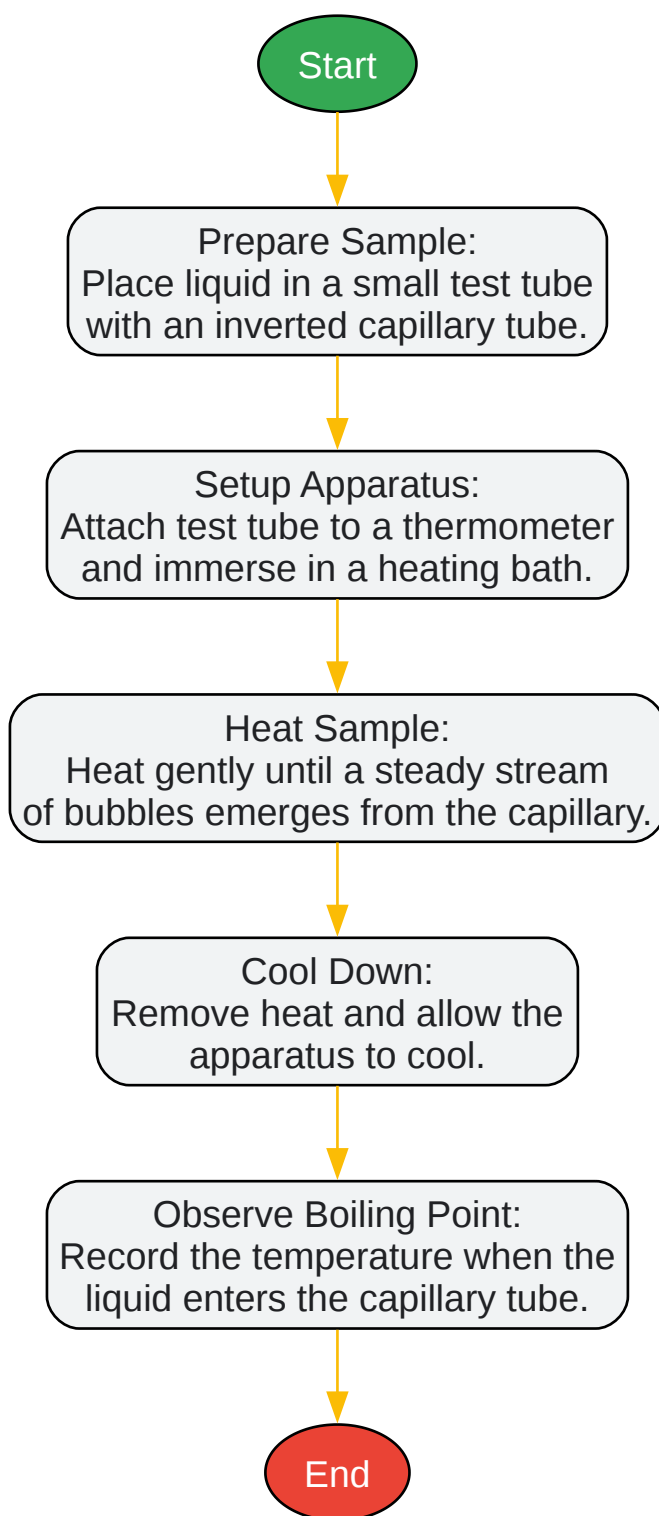
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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